Introduction: The Significance of Isoquinoline Moieties in Peptide Science

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Compound of Interest

Compound Name:	*2-(Isoquinolin-6-yl)acetic acid*
CAS No.:	*1000545-64-1*
Cat. No.:	*B1319165*

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The isoquinoline scaffold is a privileged structural motif found in a vast array of natural alkaloids and synthetic compounds, exhibiting a wide spectrum of biological activities, including anticancer, antimicrobial, and CNS-modulating properties.[1][2][3][4] The conjugation of isoquinoline derivatives, such as **2-(Isoquinolin-6-yl)acetic acid**, to peptides is a powerful strategy in medicinal chemistry. This modification can imbue the resulting peptide conjugate with novel pharmacological functions, alter its pharmacokinetic profile, or serve as a unique structural probe for studying biological systems.

2-(Isoquinolin-6-yl)acetic acid provides a carboxylic acid handle, allowing for its covalent attachment to the free amino groups of a peptide, typically the N-terminal α-amino group or the ε-amino group of a lysine residue. This is achieved via the formation of a stable amide bond, a cornerstone reaction in peptide chemistry.[5]

This guide offers a senior scientist's perspective on performing this conjugation, focusing on the causality behind experimental choices to ensure reproducible and verifiable outcomes.

Table 1: Physicochemical Properties of **2-(Isoquinolin-6-yl)acetic acid**

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Property	Value	Source
CAS Number	1000545-64-1	[6]
Molecular Formula	$C_{11}H_9NO_2$	[6][7]
Molecular Weight	187.19 g/mol	[6][7]
Boiling Point	405.7±20.0 °C (Predicted)	[6]
Density	1.297±0.06 g/cm³ (Predicted)	[6]

Part 1: Principles of Amide Bond Formation

The conjugation of **2-(Isoquinolin-6-yl)acetic acid** to a peptide is a dehydrative coupling reaction between a carboxylic acid and an amine.[5] Direct mixing of these two functional groups is generally unreactive and results in an acid-base reaction.[8] Therefore, the process requires a "coupling reagent" to activate the carboxylic acid, transforming it into a highly reactive intermediate that is susceptible to nucleophilic attack by the peptide's amine group.[8][9]

We will detail two of the most reliable and widely used activation strategies in modern peptide chemistry: the carbodiimide-mediated approach using EDC and NHS, and the aminium/uronium salt approach using HATU.

Diagram 1: General Amide Bond Formation Workflow

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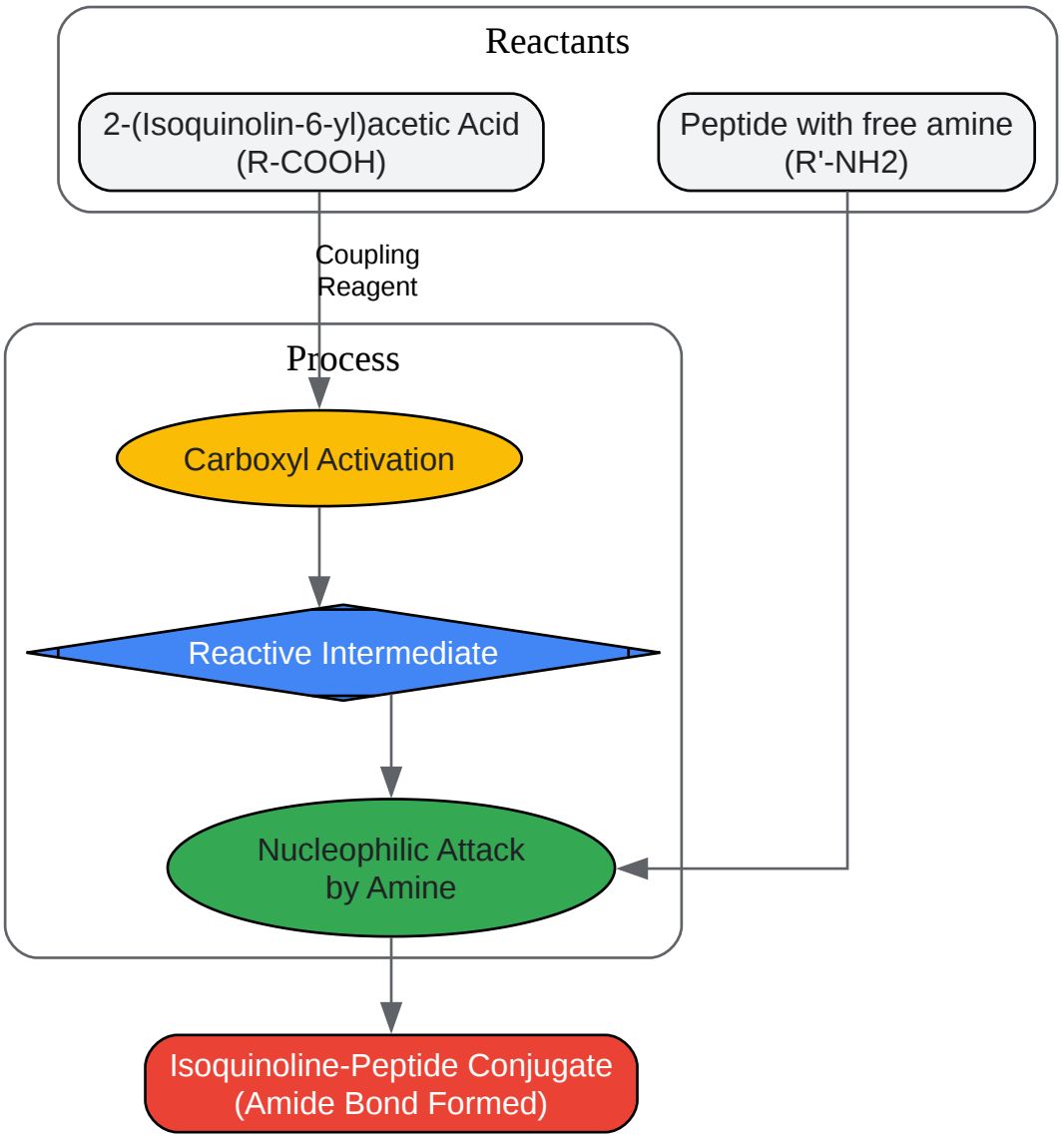

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Caption: General workflow for amide bond formation.

Part 2: Protocol A - EDC/NHS Coupling

This method utilizes 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) as the primary coupling agent. EDC is a zero-length crosslinker, meaning it facilitates the bond formation without becoming part of the final product.[10][11]

Mechanism Insight: EDC reacts with the carboxyl group of **2-(Isoquinolin-6-yl)acetic acid** to form a highly reactive O-acylisourea intermediate.[10][12] This intermediate is unstable in

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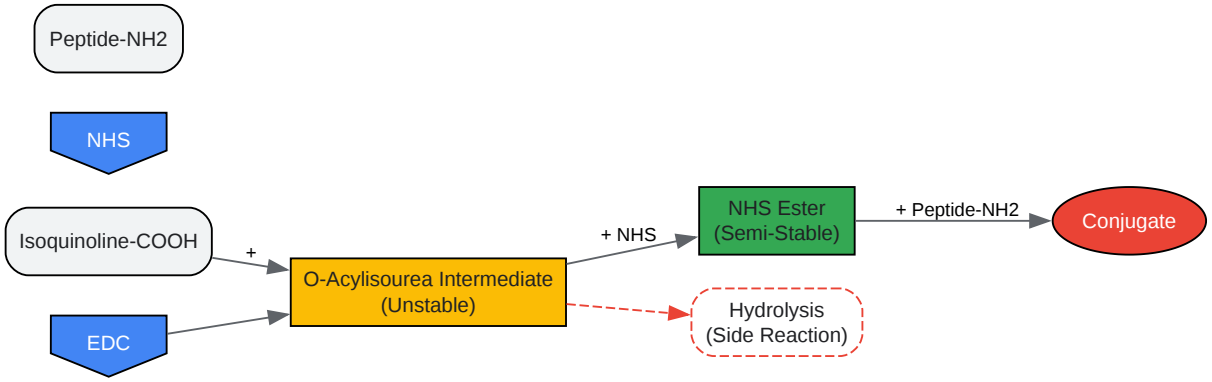
aqueous solutions and can hydrolyze, regenerating the original carboxylic acid. To improve efficiency and stability, N-hydroxysuccinimide (NHS) is added. NHS rapidly reacts with the O-acylisourea intermediate to form a more stable, amine-reactive NHS ester.[10][12] This semi-stable ester then efficiently reacts with the primary amine on the peptide to form the desired amide bond.[13]

Diagram 2: EDC/NHS Coupling Mechanism



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Caption: The two-stage activation mechanism of EDC/NHS coupling.

Detailed Protocol: Solution-Phase EDC/NHS Conjugation

This protocol is suitable for conjugating the isoquinoline moiety to a purified peptide in solution.

Materials:

- **2-(Isoquinolin-6-yl)acetic acid**
- Peptide with at least one primary amine (N-terminus or Lysine side chain)
- EDC Hydrochloride (EDC·HCl)

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- N-Hydroxysuccinimide (NHS)
- Reaction Buffer: 0.1 M MES, pH 6.0
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Solvent: Anhydrous Dimethylformamide (DMF)
- Purified Water

Procedure:

- Peptide Preparation: Dissolve the peptide in the Reaction Buffer to a final concentration of 1-5 mg/mL. If the peptide has poor aqueous solubility, it can be dissolved in a minimal amount of DMF first, then diluted with the Reaction Buffer.
- Activation of Carboxylic Acid:
  - In a separate microfuge tube, dissolve **2-(Isoquinolin-6-yl)acetic acid** (1.5 equivalents relative to the peptide) in anhydrous DMF.
  - Add NHS (1.5 eq.) and EDC·HCl (1.5 eq.) to the solution.
  - Vortex briefly and let the activation reaction proceed for 15-30 minutes at room temperature. The causality here is to pre-form the stable NHS ester before introducing the precious peptide, maximizing the conjugation efficiency.
- Conjugation Reaction:
  - Add the activated isoquinoline-NHS ester solution directly to the peptide solution.
  - Incubate the reaction mixture for 2-4 hours at room temperature, or overnight at 4°C, with gentle stirring or rocking. Longer incubation at a lower temperature can improve yields for sterically hindered reactions.
- Quenching: Add a small volume of Quenching Buffer to the reaction to a final Tris concentration of 20-50 mM. This step is crucial to quench any unreacted NHS esters, preventing unwanted side reactions during purification.

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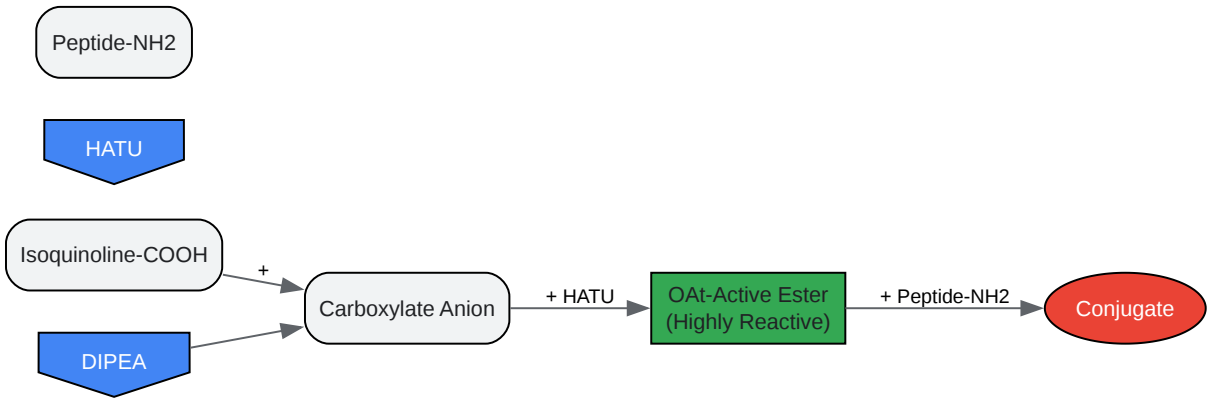
- Purification: Proceed immediately to purification via Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) as detailed in Part 4.

Part 3: Protocol B - HATU Coupling

This method employs HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxide hexafluorophosphate), a third-generation uronium salt-based coupling reagent. HATU is prized for its high efficiency, rapid kinetics, and ability to suppress racemization, making it ideal for sensitive or sterically hindered couplings.[14][15][16]

Mechanism Insight: The reaction is initiated by a base, typically a non-nucleophilic amine like N,N-diisopropylethylamine (DIPEA), which deprotonates the carboxylic acid.[15][17] The resulting carboxylate anion attacks HATU to form a highly reactive O-acyl(tetramethyl)isouronium salt. This is rapidly converted into an even more reactive OAt-active ester.[15][18] This active ester is then attacked by the peptide's amine to form the amide bond with high efficiency. The HOAt byproduct is a superior leaving group compared to HOBt (used in older reagents like HBTU), contributing to HATU's enhanced reactivity.[14]

Diagram 3: HATU Coupling Mechanism



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Caption: The rapid activation and coupling pathway mediated by HATU.

Detailed Protocol: On-Resin HATU Conjugation (SPPS)

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This protocol describes the conjugation to a peptide while it is still attached to the solid-phase synthesis resin, typically after the final Fmoc deprotection step.

Materials:

- Peptide-resin (with N-terminal amine deprotected)
- **2-(Isoquinolin-6-yl)acetic acid**
- HATU
- Base: N,N-diisopropylethylamine (DIPEA)
- Solvent: Anhydrous N,N-Dimethylformamide (DMF)
- Washing Solvents: DMF, Dichloromethane (DCM)

Procedure:

- Resin Preparation: Swell the peptide-resin in DMF for 30 minutes in a solid-phase synthesis vessel. If the N-terminus is Fmoc-protected, perform deprotection using 20% piperidine in DMF, followed by extensive washing with DMF.
- Activation Solution Preparation:
  - In a separate tube, dissolve **2-(Isoquinolin-6-yl)acetic acid** (3-5 equivalents relative to resin loading) and HATU (3-5 eq.) in a minimal volume of anhydrous DMF.
  - Add DIPEA (6-10 eq.) to the solution. The use of a greater excess of base is standard to ensure both the deprotonation of the carboxylic acid and to neutralize the hexafluorophosphate salt.
  - Allow this activation mixture to stand for 2-5 minutes. A color change may be observed.
- Coupling Reaction:
  - Drain the DMF from the washed peptide-resin.

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- Immediately add the prepared activation solution to the resin.
- Agitate the vessel using a shaker or nitrogen bubbling for 1-2 hours at room temperature.

- Washing: After the coupling period, drain the reaction solution and wash the resin thoroughly with DMF (3x), DCM (3x), and finally DMF (3x) to remove excess reagents and byproducts.
- Cleavage and Deprotection: The isoquinoline-conjugated peptide can now be cleaved from the resin and side-chain protecting groups removed using standard cleavage cocktails (e.g., 95% TFA, 2.5% TIS, 2.5% H_2O).
- Purification: After cleavage and precipitation, the crude peptide is purified via RP-HPLC.

Table 2: Comparison of EDC/NHS and HATU Coupling Reagents

Feature	EDC/NHS	HATU
Reactivity	Good	Excellent, especially for hindered couplings
Kinetics	Moderate (hours)	Rapid (minutes to hours)
Side Reactions	Hydrolysis of intermediate	Potential for guanidinylation of N-terminus if used in large excess[15][16]
Cost	Lower	Higher
Solubility	EDC is water-soluble	Requires organic solvents (e.g., DMF)
Ideal Use Case	Standard solution-phase bioconjugations	Solid-phase synthesis, difficult couplings

Part 4: Purification and Characterization

A protocol is only as trustworthy as its validation. Purification and characterization are non-negotiable steps to confirm the identity and purity of the final conjugate.

Purification by Reversed-Phase HPLC (RP-HPLC)

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RP-HPLC is the gold standard for peptide purification, separating molecules based on their hydrophobicity.[19][20][21] The addition of the aromatic isoquinoline moiety will significantly increase the hydrophobicity of the peptide, causing the conjugate to elute later (at a higher organic solvent concentration) than the unconjugated starting peptide. This difference in retention time is the basis for the separation.

Typical RP-HPLC Protocol:

- Column: C18 stationary phase (e.g., 5 µm particle size, 100 Å pore size).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Detection: UV absorbance at 220 nm (for the peptide backbone) and ~270-320 nm (to specifically monitor the isoquinoline chromophore).
- Procedure:
  - Dissolve the crude peptide conjugate in a minimal amount of Mobile Phase A (with a small amount of B if needed for solubility).
  - Inject the sample onto the column equilibrated with low %B (e.g., 5% B).
  - Elute the peptide using a linear gradient of increasing %B. The exact gradient depends on the peptide's sequence but a general-purpose gradient is shown below.
  - Collect fractions across the elution peak corresponding to the conjugated product.

Table 3: Example Preparative RP-HPLC Gradient

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Time (min)	% Mobile Phase B	Flow Rate (mL/min)
0	5	10.0
5	5	10.0
50	65	10.0
55	95	10.0
60	5	10.0

Characterization by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is the definitive technique to confirm successful conjugation.[22] It provides both the retention time (from the LC) and the molecular weight (from the MS), allowing for unambiguous identification.[23][24]

Procedure:

- Analyze a small aliquot of the crude reaction mixture and each purified HPLC fraction.
- The mass spectrometer will detect the mass-to-charge ratio (m/z) of the ions.
- Successful conjugation is confirmed by observing a peak in the mass spectrum corresponding to the calculated molecular weight of the final product.

Table 4: Calculating the Expected Mass Shift

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Component	Mass Change (Da)	Explanation
Add: 2-(Isoquinolin-6-yl)acetic acid	+187.19	Mass of the modifying agent.
Subtract: Water (H_2O)	-18.02	Lost during amide bond formation.
Net Mass Increase	+169.17	The expected mass difference between the starting peptide and the final conjugate.

For example, if your starting peptide has a molecular weight of 1500.0 Da, the successfully conjugated product should have a molecular weight of 1669.17 Da.

Overall Experimental and Validation Workflow

Diagram 4: Comprehensive Workflow from Conjugation to Validation

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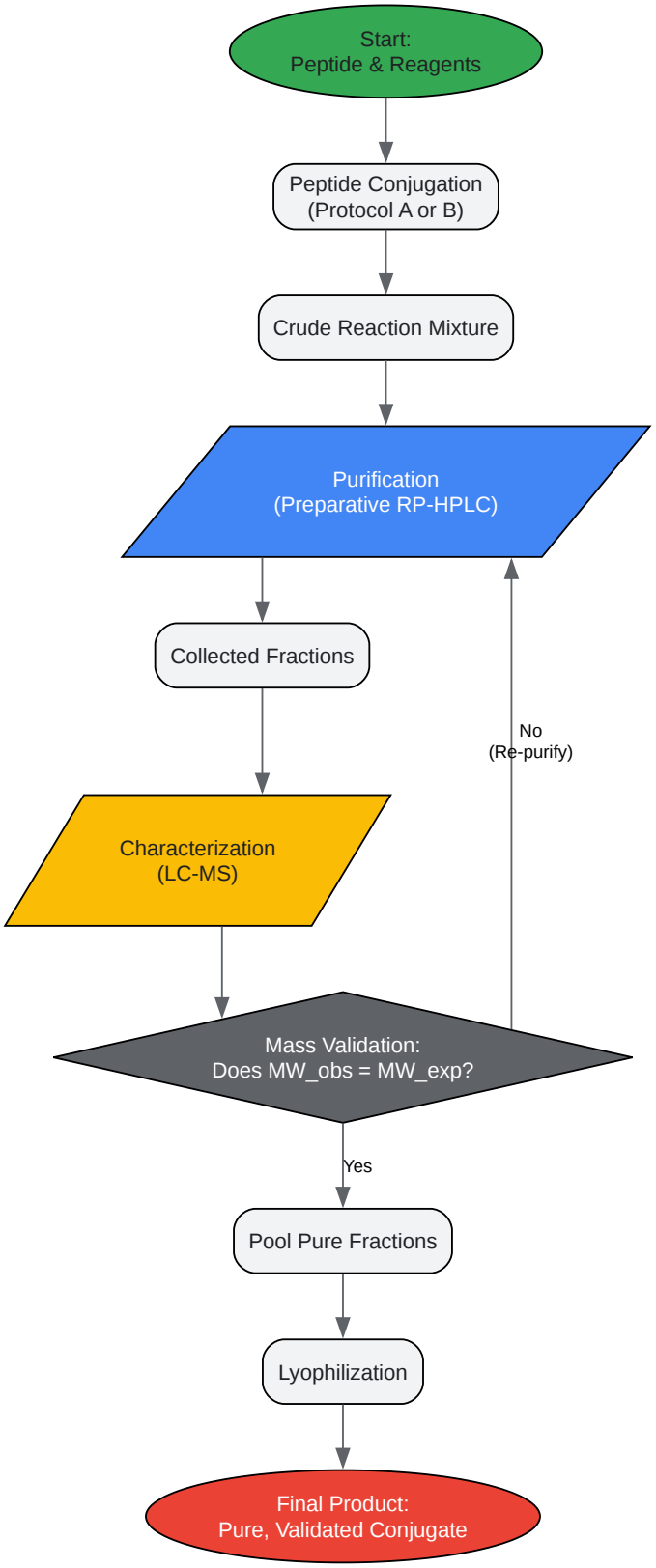

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Caption: A self-validating workflow for peptide conjugation.

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